

# Chemical Identity and Properties of Isomintlactone

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## Compound Focus: Isomintlactone

CAS No.: 13341-72-5

Cat. No.: S587106

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**Isomintlactone** is an organic compound classified within the benzofuran family. The table below summarizes its core chemical and physical properties.

Property	Description
IUPAC Name	(6S,7aS)-3,6-dimethyl-5,6,7,7a-tetrahydro-4H-1-benzofuran-2-one [1]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub> [1]
Molecular Weight	166.22 g/mol [1]
CAS Number	13341-72-5 [1]
Melting Point	77-79°C ((+)-Isomintlactone); 81-82°C ((-)-Isomintlactone) [1]
Solubility	Slightly soluble in water; soluble in oil and ethanol [1]
Stereochemistry	Two enantiomers: (6R,7aS)- and (6S,7aR)- isomintlactone [1]

## Occurrence in Peppermint Oil and Analytical Detection

**Isomintlactone** is a trace-level, odor-active compound found in peppermint (*Mentha piperita L.*) essential oil [1]. Its concentration and profile can vary based on the extraction method used.

- **Role in Aroma:** Despite its low concentration, **Isomintlactone** is a key aroma compound contributing **sweet, coconut, and coumarin-like notes** to peppermint oil [1].
- **Quantitative Analysis:** One study on Moroccan *Mentha piperita* essential oil identified **Isomintlactone** as the **most abundant component, at 35.55%** [2]. This high percentage is unusual and may be specific to the cultivar or geographic origin.
- **Analytical Protocols:** The primary method for identifying and quantifying **Isomintlactone** is **Gas Chromatography-Mass Spectrometry (GC-MS)** [2] [1]. It can be isolated from peppermint oil using techniques like silica gel fractionation for concentration before analysis [1].

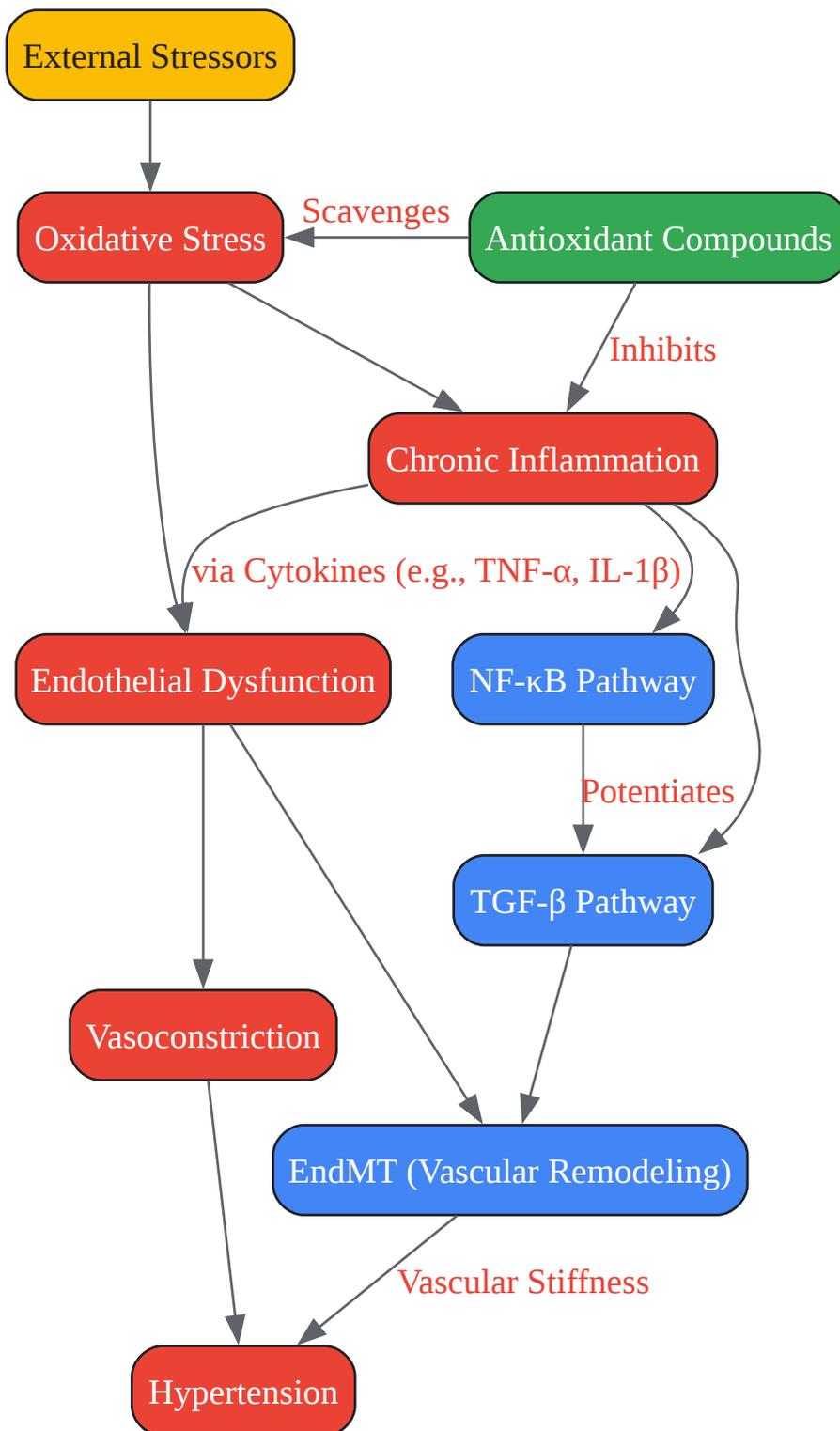
## Documented Bioactivities and Research Gaps

The search results indicate potential therapeutic avenues for peppermint oil, but do not provide direct experimental evidence or detailed mechanisms for **Isomintlactone** itself.

- **Antioxidant Activity:** A study on Moroccan essential oils found that the antioxidant activities of *M. piperita* oil, measured through DPPH, ABTS, TAC, and FRAP assays, were **mainly influenced by its major compounds**, which included **Isomintlactone** [2]. This suggests **Isomintlactone** may contribute to the oil's overall antioxidant capacity.
- **Cardiovascular Research:** A 2025 randomized controlled trial protocol investigates peppermint oil's effects on blood pressure in individuals with pre- and stage 1 hypertension [3]. The study rationale is based on peppermint's **antioxidant, anti-inflammatory, and vasodilatory properties** [3]. However, it attributes these effects primarily to menthol and flavonoids, without mentioning **Isomintlactone**.

## Proposed Pathophysiological Pathways

While direct data on **Isomintlactone** is lacking, the general pathophysiology of cardiovascular diseases like hypertension involves several key processes that natural antioxidants may influence. The diagram below outlines these potential interconnected pathways.

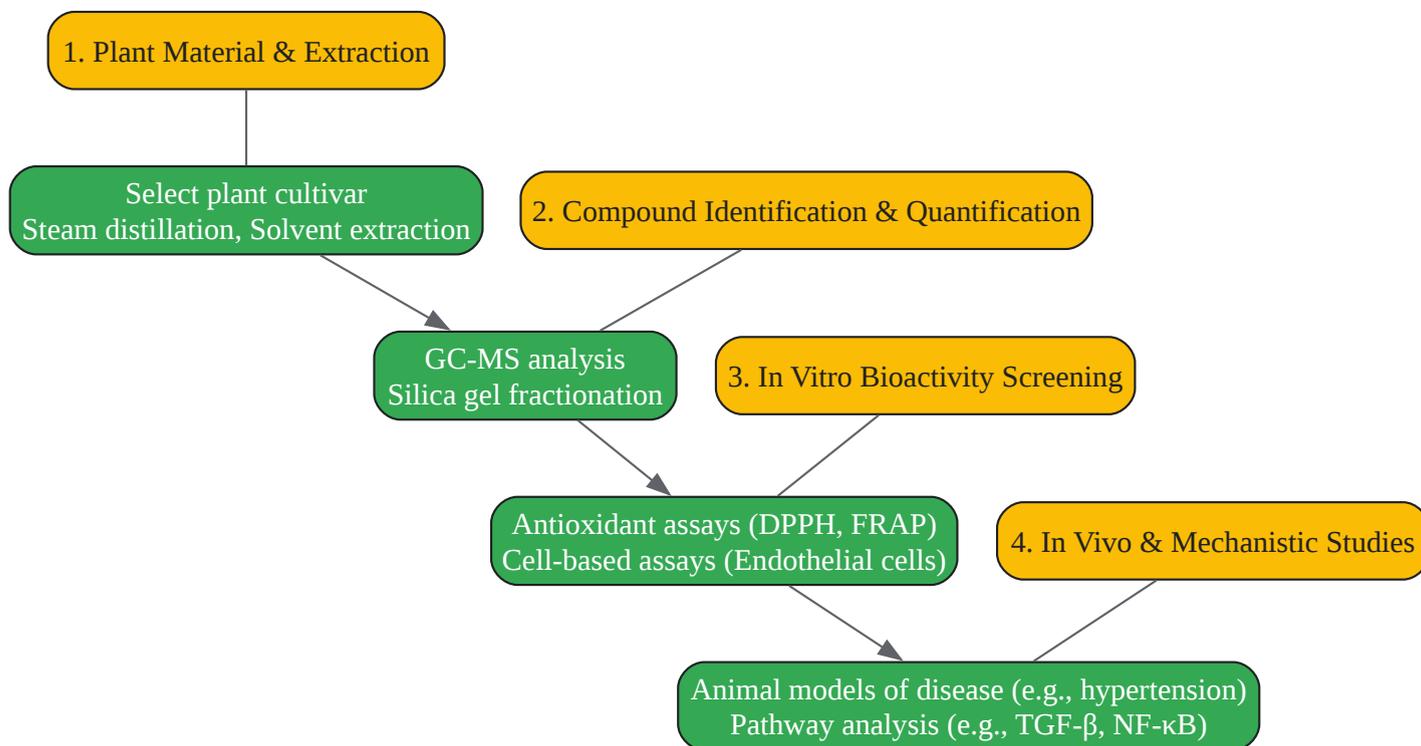


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Potential pathways linking oxidative stress and inflammation to hypertension.

## Experimental Workflow for Compound Analysis

For researchers aiming to study **Isomintlactone**, the following workflow outlines key steps from extraction to functional analysis.



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A proposed research workflow for analyzing **Isomintlactone**.

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## References

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3. Effects of peppermint ( Mentha L.) piperita in... | PLOS One oil [journals.plos.org]

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